

Personal protective equipment for handling BTA-9881

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Compound of Interest

Compound Name: BTA-9881

Cat. No.: B606414

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Essential Safety and Handling Guide for BTA-9881

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, storage, and disposal of **BTA-9881** (CAS RN: 1646857-24-0), a viral fusion protein inhibitor. All personnel must review this document in conjunction with the official Safety Data Sheet (SDS) provided by the manufacturer before handling the compound.

Chemical and Physical Properties

BTA-9881 is a solid powder.^[1] Key quantitative data are summarized below for immediate reference.

Property	Value
CAS Number	1646857-24-0
Molecular Formula	C ₂₁ H ₁₅ ClN ₄ O ₂
Molecular Weight	390.83 g/mol ^[1]
Appearance	Solid Powder ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

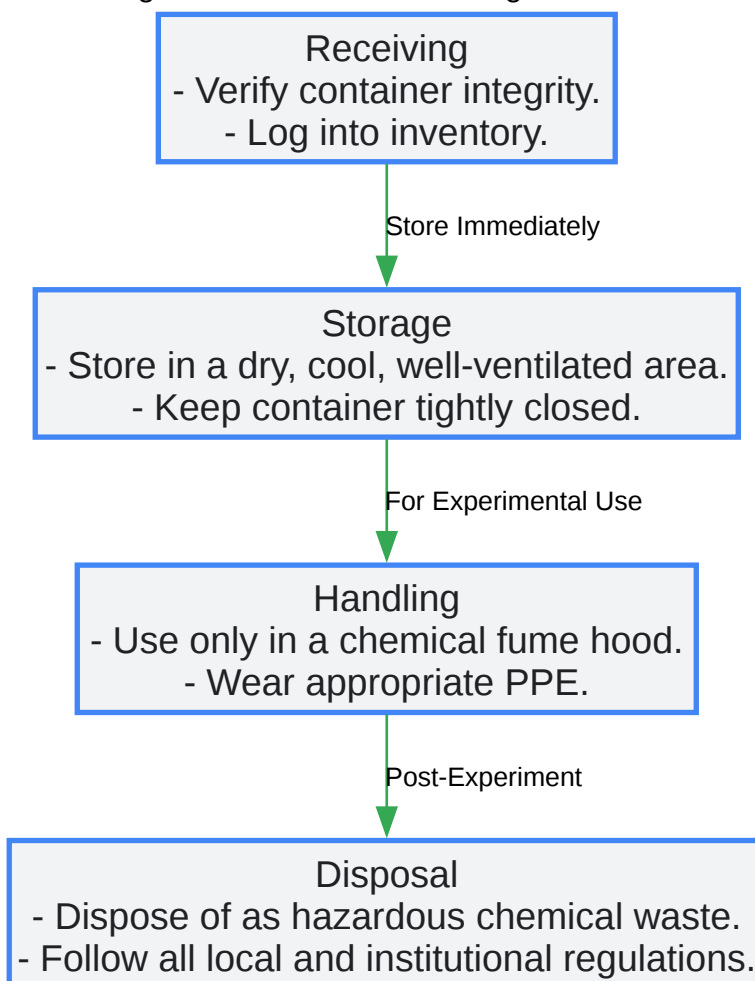
While a complete GHS classification for **BTA-9881** is not publicly available, based on safety data for similar research compounds, it is prudent to handle it as a potentially hazardous substance. The following PPE is mandatory when handling **BTA-9881** to minimize exposure risk.

Hazard Route	Recommended Personal Protective Equipment (PPE)
Inhalation	Use only in a well-ventilated area, preferably within a certified chemical fume hood. If aerosols or dusts are generated, a NIOSH-approved respirator is required.
Skin Contact	Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. Change gloves immediately if contaminated.
Eye Contact	ANSI-approved safety goggles or a face shield are required.
Ingestion	Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly after handling.

Operational Plan: From Receipt to Disposal

Adherence to a strict operational workflow is essential for the safe handling of **BTA-9881**.

Figure 1: BTA-9881 Handling Workflow



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Caption: Operational Workflow for **BTA-9881**

Experimental Protocols

All experiments involving **BTA-9881** must be conducted within a designated and properly functioning chemical fume hood. Personnel should avoid the formation of dust and aerosols.[2]
[3][4] Use non-sparking tools and prevent fire caused by electrostatic discharge.[2][3][4]

Emergency and Disposal Plan

Immediate and appropriate action is critical in the event of an emergency.

Figure 2: BTA-9881 Emergency Procedures

Spill or Leak

- Evacuate and ventilate the area.
- Wear full PPE for cleanup.

Skin Contact

- Immediately remove contaminated clothing.
- Wash with soap and plenty of water.

Eye Contact

- Rinse with pure water for at least 15 minutes.
- Seek immediate medical attention.

Inhalation

- Move to fresh air.
- If breathing is difficult, give oxygen.

Ingestion

- Rinse mouth with water. Do NOT induce vomiting.
- Seek immediate medical attention.

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Caption: Emergency Response Plan for **BTA-9881**

First Aid Measures

- In case of skin contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water. Consult a doctor.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- In case of eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- If inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Disposal Plan

All waste containing **BTA-9881** must be treated as hazardous chemical waste.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Collect waste in suitable, closed, and properly labeled containers.
- Discharge into the environment must be avoided.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Adhere to all applicable federal, state, and local regulations for hazardous waste disposal.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

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References

- 1. Bta-9881 | C₂₁H₁₅CIN₄O₂ | CID 70807574 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [targetmol.com](#) [[targetmol.com](#)]
- 3. [targetmol.com](#) [[targetmol.com](#)]
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